

Application Notes and Protocols: Diarylide Yellow Pigments in High-Performance Inks

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Compound of Interest		
Compound Name:	Diarylide Yellow	
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These application notes provide a comprehensive overview of the use of **Diarylide Yellow** pigments, specifically Pigment Yellow 83 (PY83) and Pigment Yellow 13 (PY13), in the formulation of high-performance inks. This document outlines their key performance characteristics, presents comparative data, and details experimental protocols for their evaluation.

Introduction to Diarylide Yellow Pigments

Diarylide Yellows are a class of organic azo pigments widely utilized in the printing ink industry for their bright, vibrant yellow hues.[1] They are known for their excellent color strength, good lightfastness, and resistance to various chemicals, making them suitable for a wide range of high-performance ink applications, including offset, water-based, and solvent-based ink systems.[2][3] The two most common types are PY83, which offers a reddish-yellow shade, and PY13, which provides a greener shade of yellow.[1][4]

Performance Characteristics

Diarylide Yellow pigments offer a range of properties that are critical for high-performance inks. PY83 is often noted for its superior lightfastness and bleed resistance compared to other **diarylide yellows**.[1] PY13, on the other hand, is recognized for its good solvent and migration resistance.[2] A summary of their key performance indicators is presented in the tables below.



Data Presentation: Quantitative Performance Data

Table 1: General and Physical Properties of Diarylide Yellow Pigments

Property	Pigment Yellow 83 (PY83)	Pigment Yellow 13 (PY13)
Colour Index Name	Pigment Yellow 83	Pigment Yellow 13
C.I. Number	21108	21100
CAS Number	5567-15-7	5102-83-0
Chemical Class	Diarylide Yellow	Diarylide Yellow AAMX
Hue	Reddish Yellow	Greenish/Reddish Yellow
Density (g/cm³)	1.5	1.5
Oil Absorption (g/100g)	65 - 75	30 - 50
рН	5.5 - 7.5	6.0 - 7.5

Data compiled from multiple sources.[1][4][5][6][7]

Table 2: Performance and Resistance Properties of Diarylide Yellow Pigments in Inks



Property	Pigment Yellow 83 (PY83)	Pigment Yellow 13 (PY13)
Lightfastness (BWS, 1-8)	6 - 7	5
Heat Stability (°C)	199	180
Water Resistance (1-5)	5 (Excellent)	4-5 (Very Good to Excellent)
Acid Resistance (1-5)	5 (Excellent)	5 (Excellent)
Alkali Resistance (1-5)	5 (Excellent)	5 (Excellent)
Ethanol Resistance (1-5)	4 (Very Good)	4 (Very Good)
Mineral Spirits Resistance (1-5)	5 (Excellent)	4-5 (Very Good to Excellent)
Xylene Resistance (1-5)	3 - 4 (Good to Very Good)	4 (Very Good)
MEK Resistance (1-5)	3 (Good)	4 (Very Good)

Data compiled from multiple sources. The scales are typically 1-5 (1=Poor, 5=Excellent) for resistance properties and 1-8 (1=Poor, 8=Excellent) for lightfastness (Blue Wool Scale).[5][6][7]

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of **Diarylide Yellow** pigments in high-performance ink formulations.

Pigment Dispersion

Objective: To achieve a stable and fine dispersion of the **Diarylide Yellow** pigment in the ink vehicle.

Methodology:

- Premixing:
 - Weigh the required amounts of **Diarylide Yellow** pigment, ink vehicle (e.g., resin, solvent),
 and dispersing agent.



 Combine the components in a suitable vessel and mix at low speed using a high-speed disperser until the pigment is thoroughly wetted.

Milling:

- Transfer the premix to a bead mill or a three-roll mill.
- Mill the mixture at a controlled temperature and for a specified duration.
- Periodically take samples to assess the fineness of grind using a Hegman gauge.
- Continue milling until the desired fineness of grind (typically below 5 microns) is achieved.

Let-down:

- Once the desired grind is achieved, let down the pigment concentrate with the remaining ink components (e.g., additional vehicle, additives) under gentle agitation.
- Mix until the ink is homogeneous.

Lightfastness Testing

Objective: To determine the resistance of the printed ink to fading or color change upon exposure to light.

Methodology (based on ASTM D4303):

- Sample Preparation:
 - Prepare drawdowns of the **Diarylide Yellow** ink on a standardized substrate (e.g., coated paper).
 - Allow the ink to dry completely according to the manufacturer's specifications.

Exposure:

- Mask a portion of each drawdown to serve as an unexposed reference.
- Place the drawdowns in a xenon-arc accelerated weathering apparatus.



• Expose the samples to a controlled cycle of light and humidity, simulating indoor daylight conditions.

Evaluation:

- After a specified exposure period, remove the samples from the apparatus.
- Visually compare the exposed portion of the drawdown to the masked, unexposed portion.
- \circ Quantitatively measure the color difference (ΔE^*) between the exposed and unexposed areas using a spectrophotometer.
- Rate the lightfastness on the Blue Wool Scale (1-8), where a higher number indicates better lightfastness.

Chemical Resistance Testing

Objective: To evaluate the ability of the printed ink to withstand exposure to various chemicals.

Methodology (based on ISO 2836):

- Sample Preparation:
 - Prepare uniform drawdowns of the ink on the test substrate and allow them to dry completely.
- Test Procedure:
 - Place a small drop of the test chemical (e.g., acid, alkali, solvent) onto the surface of the dried ink film.
 - Cover the spot with a watch glass to prevent evaporation.
 - After a specified contact time (e.g., 1 hour), remove the watch glass and gently blot the excess chemical with a clean cloth.
- Evaluation:



- Visually inspect the tested area for any signs of degradation, such as discoloration, blistering, or loss of adhesion.
- Rate the chemical resistance on a scale of 1 to 5 (1=Poor, 5=Excellent) for each chemical tested.

Tinting Strength Determination

Objective: To measure the ability of a colored pigment to impart color to a white base.

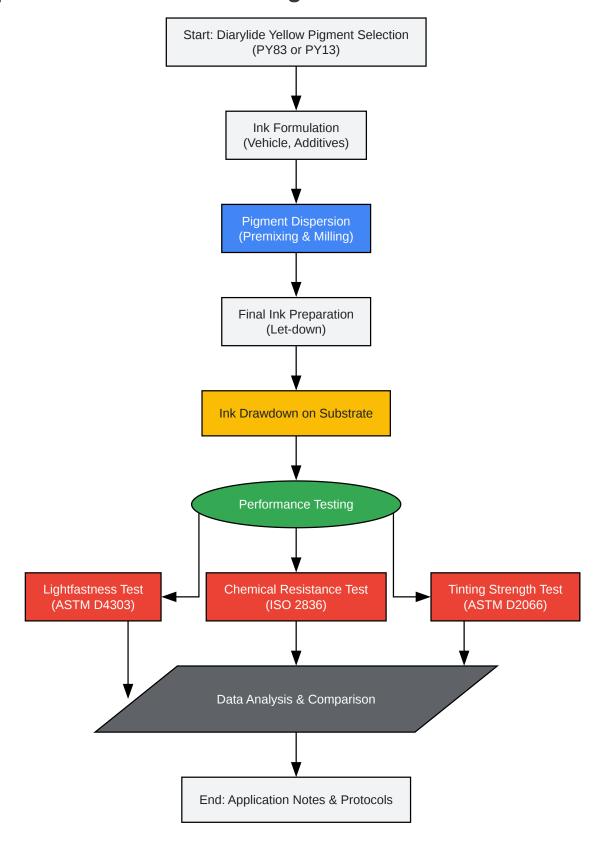
Methodology (based on ASTM D2066):

- Preparation of White Base:
 - Prepare a standard white ink base with a known composition.
- Tint Preparation:
 - Accurately weigh a specific amount of the **Diarylide Yellow** pigment and the white ink base.
 - Thoroughly mix the pigment and the white base using a muller or a laboratory mixer to create a uniform tint.
- Drawdown and Measurement:
 - Create a drawdown of the tint on a sealed, non-absorbent chart.
 - Measure the reflectance of the drawdown using a spectrophotometer.
- Calculation:
 - Compare the reflectance of the sample tint to that of a standard tint prepared with a reference pigment.
 - Calculate the relative tinting strength as a percentage of the standard.

Mandatory Visualizations



Experimental Workflow Diagram

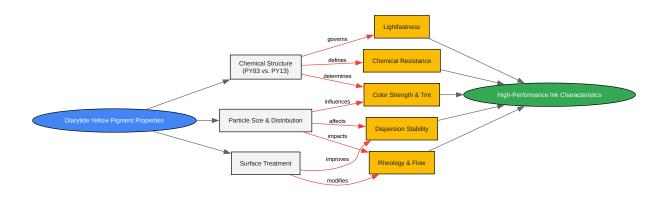


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Caption: Experimental workflow for evaluating **Diarylide Yellow** pigments in high-performance inks.

Logical Relationship Diagram



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Caption: Logical relationships between pigment properties and ink performance characteristics.

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